

Sulfo Cy5 bis COOH: A Technical Guide for Advanced Bioconjugation

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Compound of Interest

Compound Name: Sulfo Cy5 bis COOH

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core characteristics, applications, and experimental protocols for **Sulfo Cy5 bis COOH**, a versatile fluorescent dye for bioconjugation. The strategic inclusion of two carboxylic acid moieties and sulfonated groups imparts unique properties to this cyanine dye, making it a valuable tool in biological research and drug development.

Core Dye Characteristics

Sulfo Cy5 bis COOH is a water-soluble, far-red fluorescent dye designed for covalent labeling of biomolecules. The presence of two carboxylic acid functional groups allows for the formation of stable amide bonds with primary amines on proteins, peptides, and other biomolecules following activation. The sulfonate groups enhance its hydrophilicity, minimizing aggregation and non-specific binding in aqueous environments.

Quantitative Spectroscopic and Physicochemical Properties

The following tables summarize the key quantitative data for **Sulfo Cy5 bis COOH** and the closely related mono-carboxylic acid variant for comparison.

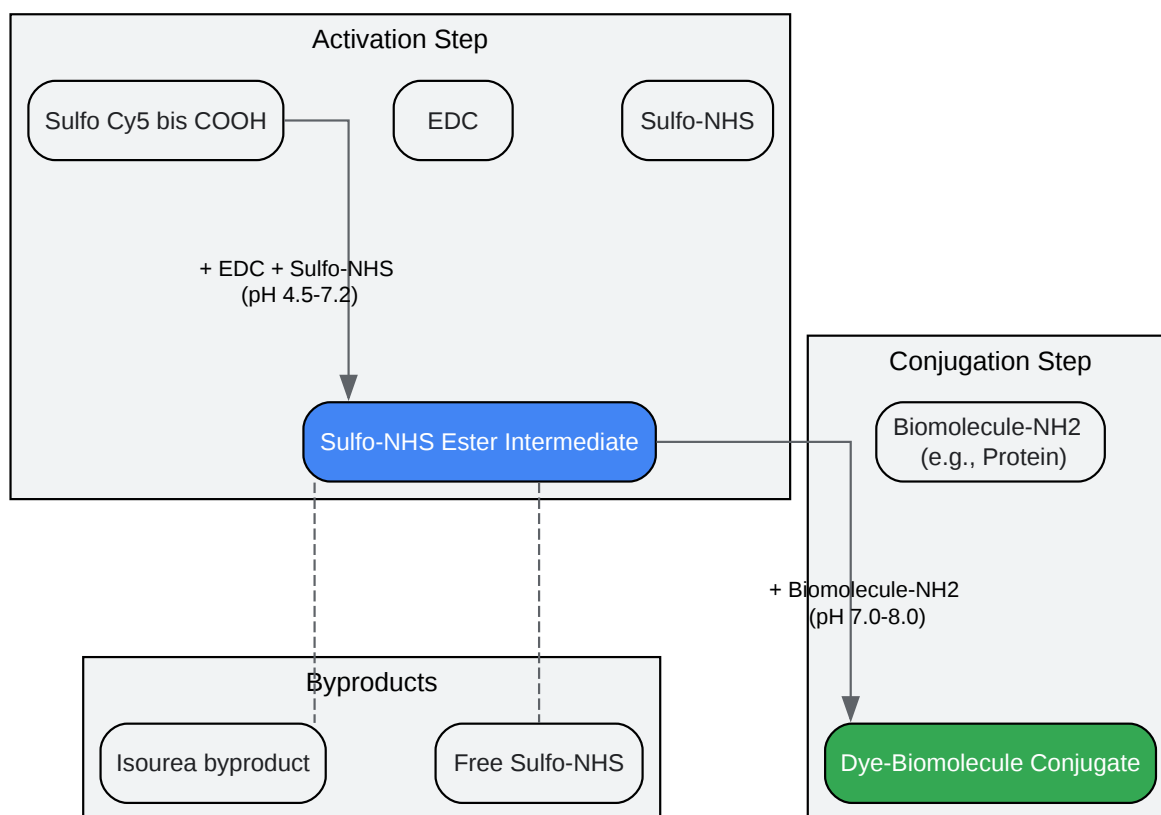
Property	Sulfo-Bis-(N,N'-carboxylic acid)-Cy5	Sulfo-Cy5 carboxylic acid	Reference
CAS Number	2353410-10-1	1121756-16-8	[1][2]
Molecular Formula	C37H47BrN2O10S2	C32H37N2NaO8S2	[1][2]
Molecular Weight (g/mol)	823.8	664.8	[1][2]
Excitation Max (nm)	~646	646	[2]
Emission Max (nm)	~662	662	[2]
Molar Extinction Coefficient (cm ⁻¹ M ⁻¹)	Not explicitly stated for bis-COOH, but related NHS ester is ~271,000	271,000	[2]
Fluorescence Quantum Yield	Not explicitly stated for bis-COOH, but related NHS ester is ~0.28	0.2	[2]
Solubility	Water Soluble	Water, DMSO, DMF	[1][2]
Storage Conditions	-20°C, protected from light	-20°C, protected from light	[1][2]

Bioconjugation Signaling Pathway and Workflow

The primary application of **Sulfo Cy5 bis COOH** is the covalent labeling of biomolecules containing primary amines, such as the lysine residues in proteins. This is typically achieved through a two-step carbodiimide coupling reaction.

First, the carboxylic acid groups on the dye are activated using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysulfosuccinimide (Sulfo-

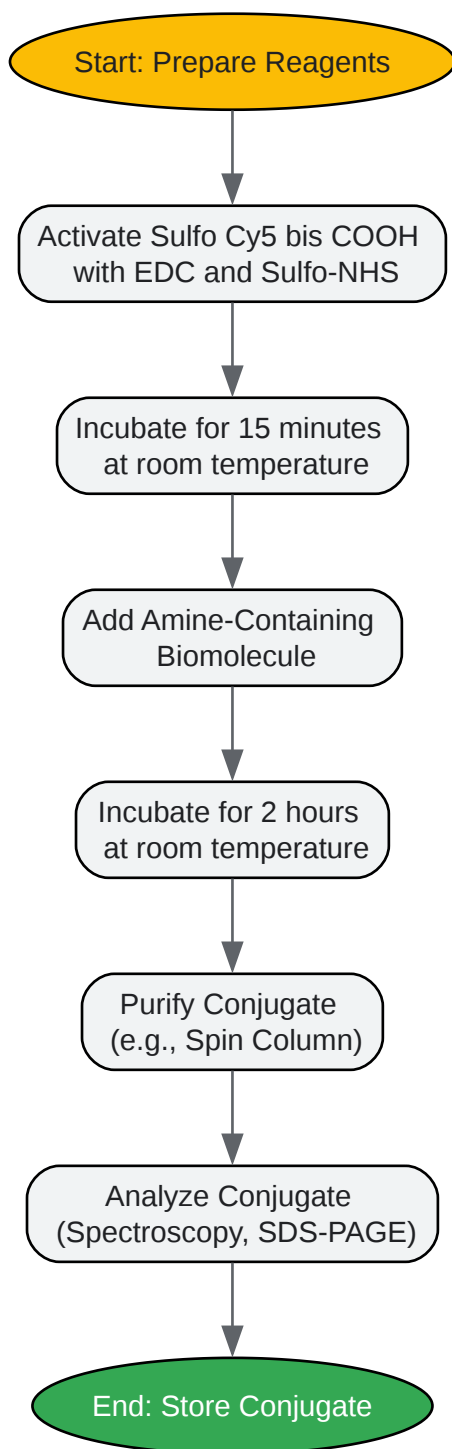
NHS). This reaction forms a semi-stable Sulfo-NHS ester.



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Carbodiimide coupling reaction pathway for **Sulfo Cy5 bis COOH**.

The activated Sulfo-NHS ester is then reacted with the primary amine on the target biomolecule, forming a stable amide bond and releasing Sulfo-NHS. The overall experimental workflow involves dye activation, conjugation, and subsequent purification to remove unreacted dye and byproducts.



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General experimental workflow for bioconjugation.

Experimental Protocols

The following section provides a detailed methodology for the conjugation of **Sulfo Cy5 bis COOH** to a model protein, such as an antibody.

Materials

- **Sulfo Cy5 bis COOH**
- Protein to be labeled (e.g., IgG) in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC)
- N-hydroxysulfosuccinimide (Sulfo-NHS)
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 1X Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Spin desalting columns (e.g., Sephadex G-25)
- Spectrophotometer

Protocol for Protein Labeling

This protocol is for a typical labeling reaction of 1 mg of an antibody (MW ~150 kDa).

1. Preparation of Reagents:

- **Protein Solution:** Prepare the protein solution at a concentration of 2-10 mg/mL in PBS, pH 7.2-7.4. Buffers containing primary amines (e.g., Tris or glycine) must be avoided. If necessary, dialyze the protein against PBS.
- **Dye Stock Solution:** Dissolve **Sulfo Cy5 bis COOH** in anhydrous DMF or DMSO to a concentration of 10 mM. This solution should be prepared fresh.
- **EDC and Sulfo-NHS:** Shortly before use, weigh out EDC and Sulfo-NHS.

2. Activation of **Sulfo Cy5 bis COOH**:

- In a microcentrifuge tube, add a 10- to 20-fold molar excess of the 10 mM **Sulfo Cy5 bis COOH** stock solution to an appropriate volume of Activation Buffer.
- Add a 1.5-fold molar excess of EDC and a 1.2-fold molar excess of Sulfo-NHS relative to the dye.
- Vortex briefly and incubate for 15 minutes at room temperature.

3. Conjugation to the Protein:

- Add the activated dye solution to the protein solution.
- The final reaction volume should be adjusted so that the organic solvent (DMF or DMSO) concentration does not exceed 10%.
- Incubate the reaction for 2 hours at room temperature with gentle shaking or rotation, protected from light.

4. Quenching the Reaction (Optional):

- To quench any unreacted Sulfo-NHS esters, add Quenching Buffer to a final concentration of 50 mM.
- Incubate for 30 minutes at room temperature.

5. Purification of the Conjugate:

- Prepare a spin desalting column according to the manufacturer's instructions. This typically involves removing the storage buffer by centrifugation.
- Equilibrate the column with PBS, pH 7.2-7.4.
- Apply the reaction mixture to the center of the resin bed.
- Centrifuge the column to elute the labeled protein. The smaller, unreacted dye molecules will be retained in the resin.^[3]

- Collect the eluate containing the purified protein-dye conjugate.

6. Characterization of the Conjugate:

- Degree of Labeling (DOL): The DOL, or the average number of dye molecules per protein, can be determined spectrophotometrically.[3]
 - Measure the absorbance of the conjugate at 280 nm (A_{prot}) and ~650 nm (A_{dye}).
 - Calculate the protein concentration using the following formula, correcting for the dye's absorbance at 280 nm:
 - Protein Conc. (M) = $[A_{280} - (A_{650} \times CF)] / \epsilon_{\text{protein}}$
 - Where CF is the correction factor (A_{280} / A_{650} for the free dye) and $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
 - Calculate the dye concentration:
 - Dye Conc. (M) = $A_{650} / \epsilon_{\text{dye}}$
 - DOL = Dye Conc. / Protein Conc.
- SDS-PAGE Analysis: Analyze the purified conjugate by SDS-PAGE to confirm conjugation and assess the purity. The labeled protein should exhibit fluorescence when imaged with an appropriate system.

Applications in Research and Drug Development

The bright, far-red fluorescence and hydrophilicity of **Sulfo Cy5 bis COOH** make it a valuable tool for a variety of applications:

- Fluorescence Microscopy and Cellular Imaging: Labeled antibodies and other targeting ligands can be used to visualize specific cellular structures and processes.
- Flow Cytometry: Conjugates are widely used for cell sorting and analysis.

- Western Blotting and ELISAs: Fluorescently labeled detection antibodies offer a sensitive alternative to traditional enzymatic methods.
- In Vivo Imaging: The near-infrared emission of Cy5 dyes allows for deeper tissue penetration and reduced autofluorescence, making it suitable for small animal imaging studies.[4]
- Drug Delivery Systems: The dye can be used to track the biodistribution and cellular uptake of drug-loaded nanoparticles or other delivery vehicles.[5]

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